

# Influence of temperature and humidity on Methiozolin application

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## Compound of Interest

Compound Name: *Methiozolin*

Cat. No.: *B1249797*

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## Methiozolin Application Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the application of **Methiozolin**, with a focus on the influence of temperature and humidity.

## Troubleshooting Guides

This section addresses specific issues that may be encountered during experiments involving **Methiozolin**.

Issue	Potential Cause	Troubleshooting Steps
Reduced efficacy in controlling Poa annua	Sub-optimal temperature: Application outside the recommended temperature range can reduce herbicide uptake and activity.	Ensure applications are made when the average daily temperature is between 50°F and 80°F (10°C and 26.7°C). [1][2] Efficacy may be reduced at lower temperatures, and higher temperatures can increase the risk of turfgrass injury.
Inadequate soil moisture: Methiozolin is primarily root-absorbed, and dry soil can limit its availability to the target weed.	Irrigate the experimental area 1 to 2 days prior to application to ensure adequate soil moisture.[3] Post-application irrigation of 0.1 to 0.2 inches is also crucial to move the product into the root zone.[1][2]	
Rapid spray droplet evaporation: Low relative humidity can cause spray droplets to dry quickly on the leaf surface, reducing foliar absorption.	While specific data for Methiozolin is limited, it is a general principle that applying herbicides in higher humidity conditions can improve efficacy by extending droplet drying time.[4][5] Consider applying during early morning hours when humidity is typically higher.	
Increased turfgrass injury (phytotoxicity)	Application during periods of heat stress: High temperatures can increase the sensitivity of desirable turfgrass to Methiozolin.	Avoid applying Methiozolin when temperatures are consistently above 80°F (26.7°C) or when the turf is under heat or drought stress. [6]

Low temperature application on sensitive turfgrass: Some turfgrass species, like creeping bentgrass, may exhibit increased injury when Methiozolin is applied at lower temperatures.	In growth chamber experiments, creeping bentgrass injury from methiozolin at 10°C was 2 and 4 times greater than at 20°C and 30°C, respectively.[3] Exercise caution when applying to sensitive turfgrass at the lower end of the recommended temperature range.	
Inconsistent results between experimental runs	Variability in environmental conditions: Fluctuations in temperature and unrecorded variations in humidity between experiments can lead to different outcomes.	Maintain detailed records of temperature and humidity for each experiment. Utilize controlled environment chambers when possible to minimize variability.
Differences in soil composition: Soil type and organic matter content can affect the sorption and availability of Methiozolin.	Characterize and record the soil composition of your experimental plots. Be aware that higher organic matter can increase the sorption of Methiozolin, potentially reducing its availability for root uptake.	

## Frequently Asked Questions (FAQs)

1. What is the optimal temperature range for **Methiozolin** application?

The recommended average daily temperature range for **Methiozolin** application is between 50°F and 80°F (10°C and 26.7°C).[1][2] Efficacy can be influenced by temperature, with studies showing differences in control and turfgrass safety at various temperatures.

2. How does temperature affect the efficacy of **Methiozolin** on *Poa annua*?

While annual bluegrass injury was similar across temperatures in some growth chamber experiments, field studies have shown that application timing and the associated temperatures can significantly impact control.[3] For instance, sequential applications initiated in early spring (March) have been shown to provide excellent control.[7]

### 3. How does temperature impact the safety of **Methiozolin** on desirable turfgrass?

Lower temperatures can increase the risk of injury to sensitive turfgrass species like creeping bentgrass.[3] Conversely, high temperatures, especially when the turf is under stress, can also lead to phytotoxicity.[6]

### 4. What is the influence of humidity on **Methiozolin** application?

Currently, there is limited specific research on the direct impact of humidity on **Methiozolin** efficacy. However, general principles for foliar-applied herbicides suggest that low relative humidity can lead to faster drying of spray droplets, which may reduce absorption.[5] Applying herbicides during periods of higher humidity is generally recommended to maximize uptake.

### 5. How does temperature affect the absorption and translocation of **Methiozolin**?

Laboratory experiments have shown that temperature influences the foliar absorption of **Methiozolin**. In one study, *Poa annua* had greater foliar absorption of <sup>14</sup>C-**methiozolin** at 30/25°C (day/night) compared to 15/10°C.[3] However, translocation of the absorbed herbicide was similar at both temperatures.[3] Both *Poa annua* and creeping bentgrass showed about two times more distribution of root-absorbed <sup>14</sup>C-**methiozolin** to the shoots at 30/25°C than at 15/10°C.[3]

### 6. How does temperature affect the soil persistence of **Methiozolin**?

The dissipation of **Methiozolin** in soil is influenced by microbial activity, which is temperature-dependent. **Methiozolin** is moderately persistent to persistent in the environment and dissipates primarily through photodegradation and aerobic metabolism.[2][8] Higher temperatures generally increase the rate of microbial degradation of herbicides in the soil.

## Data Presentation

Table 1: Influence of Temperature on Creeping Bentgrass Injury from **Methiozolin**

Temperature (°C)	Relative Injury (%)
10	4x higher than at 30°C
20	2x higher than at 30°C
30	Baseline
Data from growth chamber experiments.[3]	

Table 2: Influence of Temperature on Foliar Absorption of <sup>14</sup>C-**Methiozolin** in *Poa annua* and Creeping Bentgrass

Temperature (Day/Night °C)	Species	Relative Foliar Absorption
30/25	<i>Poa annua</i>	Higher
15/10	<i>Poa annua</i>	Lower
30/25	Creeping Bentgrass	Lower
15/10	Creeping Bentgrass	Lower
Qualitative comparison from laboratory experiments.[3]		

Table 3: Influence of Temperature on Root-to-Shoot Translocation of <sup>14</sup>C-**Methiozolin**

Temperature (Day/Night °C)	Species	Relative Distribution to Shoots
30/25	<i>Poa annua</i> & Creeping Bentgrass	~2x higher than at 15/10°C
15/10	<i>Poa annua</i> & Creeping Bentgrass	Baseline
Data from laboratory experiments.[3]		

## Experimental Protocols

### 1. Growth Chamber Experiment for Temperature Effects on Turfgrass Injury

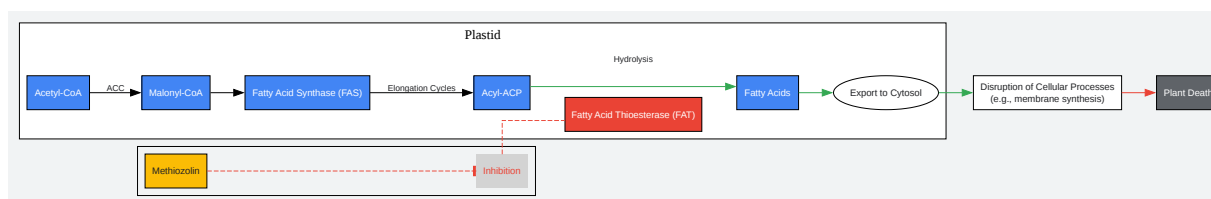
- Objective: To evaluate the influence of different temperatures on the phytotoxicity of **Methiozolin** to creeping bentgrass and *Poa annua*.
- Plant Material: Established plugs of 'Penn A-4' creeping bentgrass and *Poa annua* maintained in a greenhouse.
- Experimental Design: Randomized complete block design with a factorial arrangement of treatments (temperature and herbicide rate).
- Procedure:
  - Acclimate turfgrass plugs in growth chambers set to the desired temperatures (e.g., 10°C, 20°C, and 30°C) with a 12-hour photoperiod for one week prior to treatment.
  - Apply **Methiozolin** at various rates using a calibrated sprayer.
  - Return the treated plants to their respective growth chambers.
  - Visually assess turfgrass injury at specified intervals (e.g., 7, 14, 21, and 28 days after treatment) on a scale of 0% (no injury) to 100% (complete necrosis).
  - Harvest above-ground biomass at the conclusion of the experiment, dry, and weigh to quantify treatment effects.

### 2. <sup>14</sup>C-**Methiozolin** Absorption and Translocation Study

- Objective: To determine the effect of temperature on the foliar absorption and translocation of **Methiozolin**.
- Plant Material: *Poa annua* and creeping bentgrass grown in a controlled environment.
- Radiolabeled Material: <sup>14</sup>C-labeled **Methiozolin**.
- Procedure:

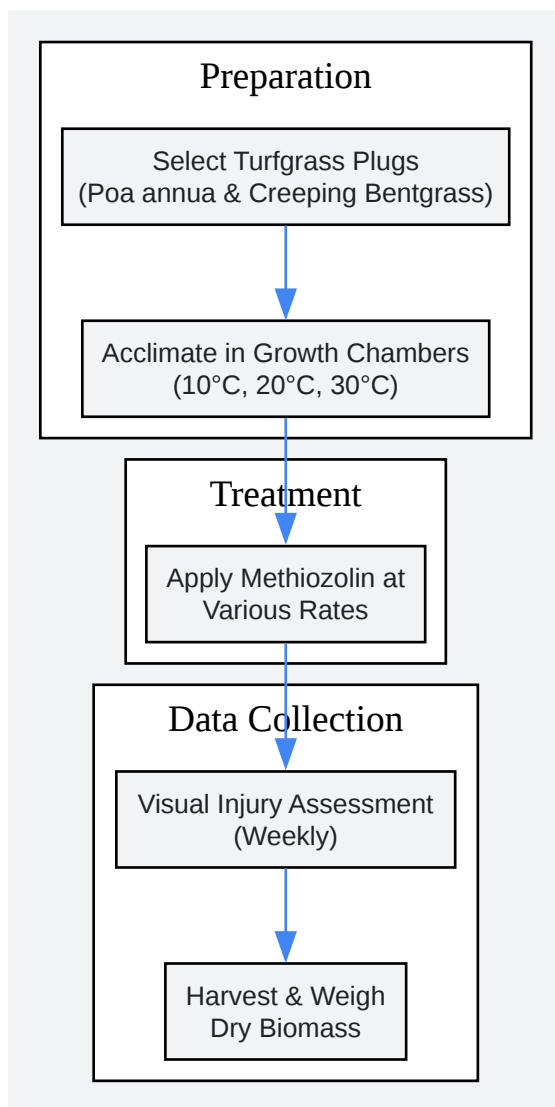
- Acclimate plants in growth chambers at different day/night temperature regimes (e.g., 15/10°C and 30/25°C).[3]
- Apply a known amount of <sup>14</sup>C-**Methiozolin** solution as droplets to the adaxial surface of a mature leaf.
- At designated time points (e.g., 6, 24, 48, 72 hours after treatment), harvest the treated leaf.
- Wash the treated leaf with a solution (e.g., water:acetonitrile) to remove unabsorbed herbicide from the leaf surface.
- Quantify the radioactivity in the leaf wash using liquid scintillation spectrometry (LSS).
- The treated leaf and remaining plant parts (other shoots and roots) are then combusted in a biological oxidizer to determine the amount of absorbed and translocated <sup>14</sup>C.
- Calculate the percentage of absorbed and translocated herbicide.

## Mandatory Visualization



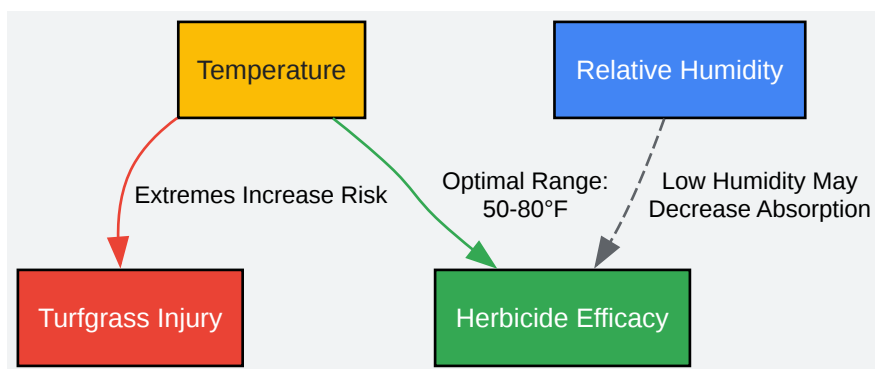
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Caption: **Methiozolin**'s mode of action: Inhibition of Fatty Acid Thioesterase (FAT).



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Caption: Workflow for temperature-controlled growth chamber experiments.



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Caption: Interrelationship of temperature and humidity on **Methiozolin** performance.

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